

Himandridine: A Comprehensive Physicochemical Profile for Researchers

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Compound of Interest

Compound Name: *Himandridine*

Cat. No.: *B3025988*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the known physicochemical properties of **Himandridine**, a complex alkaloid isolated from plants of the *Galbulimima* species.^{[1][2]} The information presented herein is intended to support research and development activities involving this natural product.

Core Physicochemical Properties

Quantitative data for **Himandridine** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₃₀ H ₃₇ NO ₇	[1][2][3]
Molecular Weight	523.6 g/mol	[1]
523.62 g/mol	[2][3][4]	
Appearance	Solid	[1]
Purity	≥95%	[1][2]
Solubility	Soluble in ethanol, methanol, DMF, and DMSO	[2]
Storage Temperature	-20°C	[1][3]

Note: Specific experimental data for melting point, boiling point, and pKa are not readily available in published literature. General experimental protocols for determining these properties for alkaloids are provided in the following sections.

Experimental Protocols

The following are detailed methodologies for key experiments to determine the physicochemical properties of alkaloids like **Himandridine**.

Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the equilibrium solubility of a compound.[4]

- **Preparation of a Saturated Solution:** An excess amount of the solid compound (**Himandridine**) is added to a known volume of the selected solvent in a sealed, temperature-controlled container (e.g., a glass vial or flask).[4]
- **Equilibration:** The container is agitated, for instance, using a shaker or magnetic stirrer, at a constant temperature for an extended period (typically 24-72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.[4]

- **Phase Separation:** Once equilibrium is established, the undissolved solid is separated from the saturated solution. This is commonly achieved through centrifugation followed by careful filtration using a chemically inert filter, such as a PTFE syringe filter, that does not absorb the solute.^[4]
- **Quantification of Solute:** The concentration of the solute in the clear, saturated filtrate is then determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) is a common and accurate method for this purpose.^[4] A calibration curve is generated using standard solutions of the compound at known concentrations to ensure accurate quantification.
- **Data Reporting:** The solubility is typically reported in units of mass per volume (e.g., mg/mL) or molarity (mol/L) at the specified temperature.^[4]

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined by introducing a small amount of the substance into a capillary tube and heating it slowly.^[5]

- **Sample Preparation:** A small amount of the dry, powdered sample is packed into a capillary tube to a height of about 3 mm.^[5]
- **Apparatus Setup:** The capillary tube is placed in a heating apparatus, such as a Mel-Temp apparatus or a Thiele tube, along with a calibrated thermometer.^[5]
- **Heating:** The sample is heated at a slow, controlled rate, typically around 1-2°C per minute, as it approaches the melting point.^[5]
- **Observation:** The temperatures at which the first drop of liquid appears (onset of melting) and at which the entire solid has turned into a clear liquid (completion of melting) are recorded. This provides the melting point range.^[5] A pure compound will have a sharp melting point range of about 0.5-1°C.^[5]

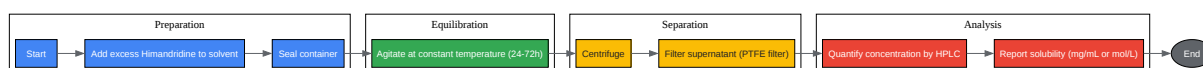
Boiling Point Determination (Distillation Method)

For non-volatile solids like **Himandridine**, the boiling point is not a relevant parameter under normal conditions. However, for volatile liquid alkaloids, a simple distillation can be used.^{[2][6]}

- **Apparatus Setup:** A distillation apparatus is assembled with the sample in a distilling flask, along with a few boiling chips or a stir bar.^[2] A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distilling flask.
- **Heating:** The sample is heated until it boils, and the vapor rises and condenses in the condenser.
- **Temperature Reading:** The temperature is recorded when the vapor is continuously condensing and dripping into the receiving flask. This temperature, at a constant rate of distillation, is the boiling point.^[2]
- **Pressure Correction:** The atmospheric pressure should be recorded as the boiling point varies with pressure.

Visualizations

Experimental Workflow: Solubility Determination



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Caption: Generalized workflow for determining equilibrium solubility using the shake-flask method.

Disclaimer: There are no specific reports of **Himandridine**'s biological activity in the reviewed literature, which precludes the creation of a signaling pathway diagram.^[2] The experimental protocols provided are general methods and may need to be adapted for the specific characteristics of **Himandridine**.

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